

An In-depth Technical Guide to 2-(4-Boronophenyl)-2-methylpropanoic acid

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Compound of Interest

Compound Name: 2-(4-Boronophenyl)-2-methylpropanoic acid

Cat. No.: B1524257

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Emerging Potential of a Novel Boronic Acid Derivative

2-(4-Boronophenyl)-2-methylpropanoic acid, identified by its CAS number 1187209-18-2, is a specialized organic compound that is gaining attention within the scientific community. As a bifunctional molecule, it features both a carboxylic acid and a boronic acid group, positioning it as a valuable building block in the synthesis of complex organic molecules. This guide, intended for researchers, scientists, and professionals in drug development, offers a comprehensive overview of its chemical characteristics, a proposed synthesis pathway, and its potential applications in the ever-evolving field of medicinal chemistry.

Boronic acids have become increasingly significant in drug discovery and development. Their unique ability to form reversible covalent bonds with diols is a key feature in their biological activity, particularly as enzyme inhibitors. Furthermore, their stability and versatility in carbon-carbon bond-forming reactions, such as the Nobel Prize-winning Suzuki-Miyaura coupling, make them indispensable tools for medicinal chemists.^[1]

Physicochemical Properties

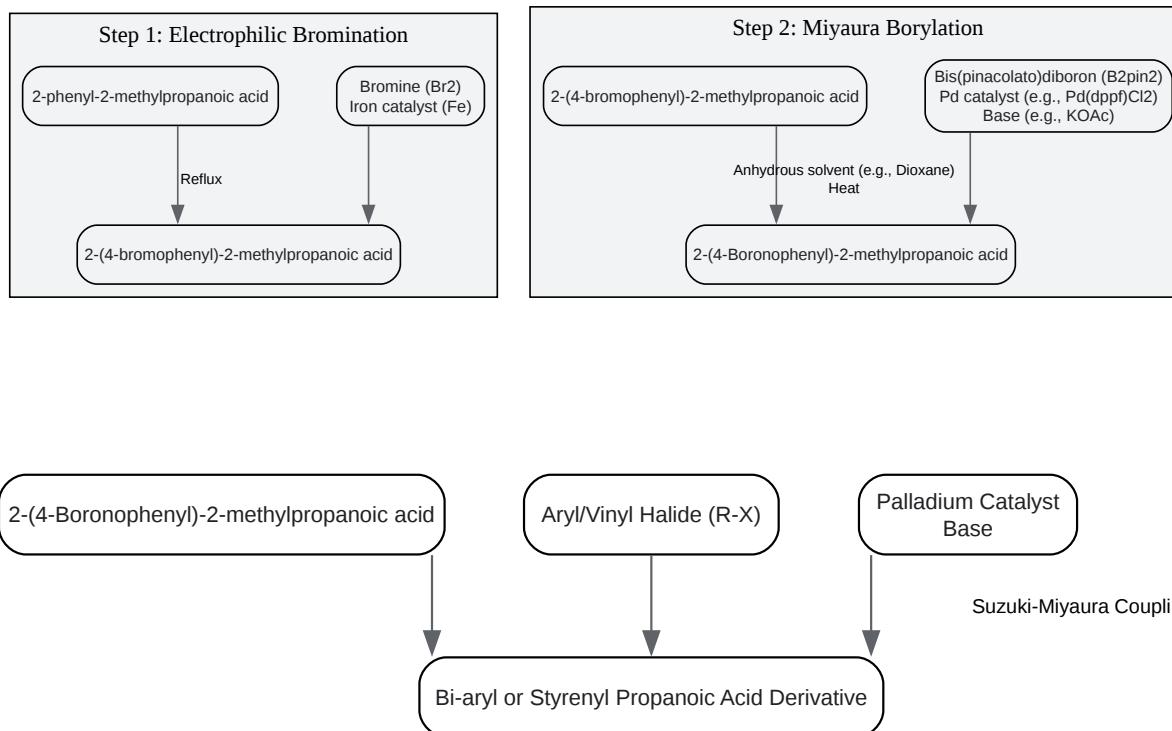
While extensive experimental data for **2-(4-Boronophenyl)-2-methylpropanoic acid** is not widely available in public literature, its fundamental properties can be derived from its chemical structure.

Property	Value	Source
CAS Number	1187209-18-2	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₀ H ₁₃ BO ₄	[5]
Molecular Weight	208.02 g/mol	[5]
Appearance	White to off-white solid (predicted)	[2]
Storage Temperature	2-8°C	[5]

A Proposed Synthetic Route: From Phenylpropanoic Acid to a Boronated Derivative

A plausible and efficient two-step synthetic pathway for **2-(4-Boronophenyl)-2-methylpropanoic acid** is proposed, starting from the readily available 2-phenyl-2-methylpropanoic acid. This method involves an initial bromination step to produce the key intermediate, 2-(4-bromophenyl)-2-methylpropanoic acid, followed by a palladium-catalyzed borylation.

Synthesis Workflow

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